

Commercial Suppliers and Technical Guide for 1,2-Epoxy-5-hexene

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Compound of Interest

Compound Name: 1,2-Epoxy-5-hexene

Cat. No.: B051907

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For researchers, scientists, and professionals in drug development, **1,2-Epoxy-5-hexene** is a valuable and versatile building block in organic synthesis. Its bifunctional nature, possessing both an epoxide and a terminal alkene, allows for a wide range of chemical transformations, making it a key intermediate in the synthesis of complex molecules, including pharmaceutical agents. This technical guide provides an in-depth overview of commercial suppliers, key reactions with experimental protocols, and a visualization of a relevant synthetic pathway.

Commercial Availability

A variety of chemical suppliers offer **1,2-Epoxy-5-hexene**, typically with purities suitable for research and development purposes. The following table summarizes the offerings from several prominent suppliers. Pricing is subject to change and may vary based on institutional agreements and quantity.

Supplier	Product Number(s)	Purity	Available Quantities	Price (USD, Approx.)
Sigma-Aldrich	260347	97%	5 g, 25 g	\$72.15 (5 g), \$240.75 (25 g)[1]
TCI America	E0410	>96.0% (GC)	5 g, 25 g	Price available upon login/request[2] [3]
Thermo Scientific Chemicals (Acros Organics)	372580050, 372580250	98%	5 g, 25 g	\$107 (5 g)[4]
Fisher Scientific (distributor for TCI America and Acros Organics)	Multiple	Varies	Varies	Price available upon login/request[2] [5]
Santa Cruz Biotechnology	sc-268433	-	5 g, 25 g	-
Alfa Aesar	H26159	97%	5 g, 25 g	-
Oakwood Chemical	042459	97%	5 g, 25 g, 100 g	-

Physicochemical Properties

Property	Value
CAS Number	10353-53-4[1]
Molecular Formula	C ₆ H ₁₀ O[1]
Molecular Weight	98.14 g/mol [1]
Appearance	Colorless liquid[6]
Boiling Point	119-121 °C (lit.)[1]
Density	0.87 g/mL at 25 °C (lit.)[1]
Refractive Index	n _{20/D} 1.425 (lit.)[1]
Storage Temperature	2-8°C[1]

Experimental Protocols

1,2-Epoxy-5-hexene is a versatile precursor for a variety of valuable molecules. Key transformations include the synthesis of its chiral form and the ring-opening of the epoxide to introduce new functionalities.

Synthesis of (R)-(+)-1,2-Epoxy-5-hexene via Hydrolytic Kinetic Resolution

This protocol describes the synthesis of the enantiomerically enriched (R)-epoxide from the racemic mixture.

Materials:

- rac-**1,2-Epoxy-5-hexene**
- (R,R)-(salen)Co(II) catalyst
- Acetic acid (AcOH)
- Tetrahydrofuran (THF)
- Water

Procedure:[7]

- In a suitable reaction vessel, dissolve rac-**1,2-Epoxy-5-hexene** in THF (0.1 mL/g of epoxide).
- Add (R,R)-(salen)Co(II) catalyst (0.5 mol %) and acetic acid (2 mol %).
- Cool the mixture to 0 °C and add water (0.55 equivalents).
- Allow the reaction to stir at room temperature for 16 hours, monitoring the enantiomeric excess (ee) by chiral GC.
- Upon completion, the enantioenriched (R)-**1,2-Epoxy-5-hexene** can be isolated by vacuum distillation (90 °C, 90 Torr).

Synthesis of β -Amino Alcohols via Epoxide Ring-Opening

The reaction of epoxides with amines is a fundamental method for the synthesis of β -amino alcohols, which are important structural motifs in many pharmaceuticals.

Materials:

- **1,2-Epoxy-5-hexene**
- Aniline (or other primary/secondary amine)
- Methanol

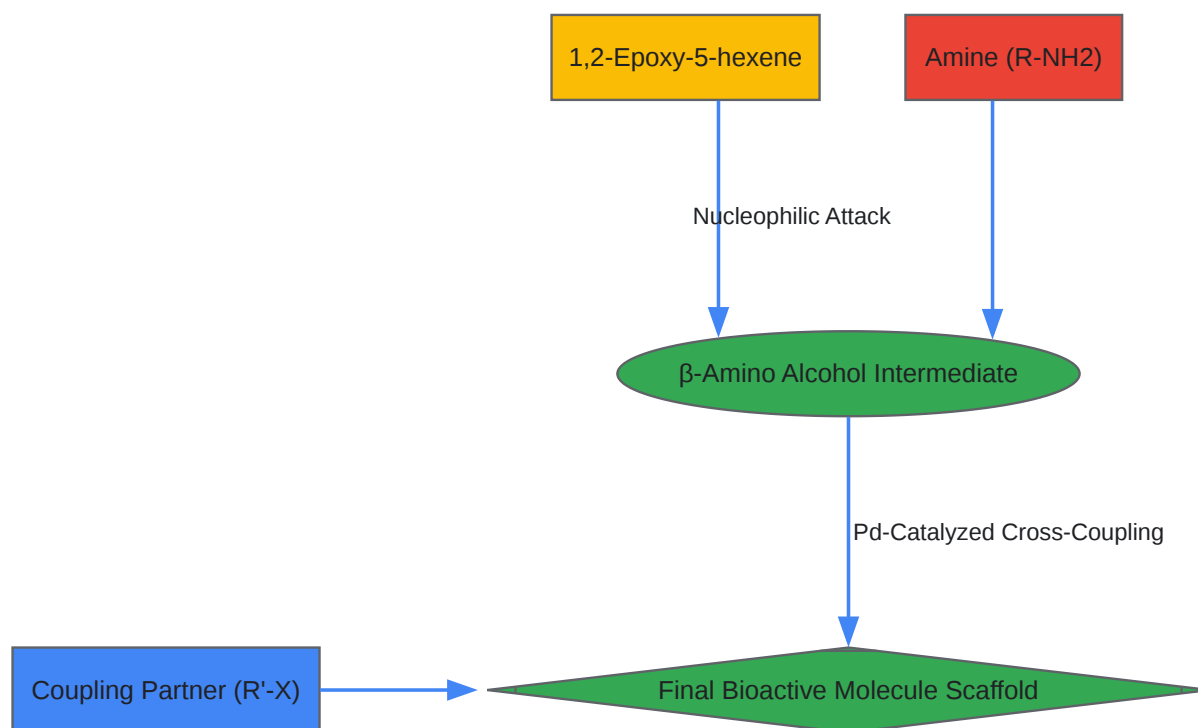
Procedure:[8]

- In a round-bottom flask, dissolve **1,2-Epoxy-5-hexene** (1.0 eq) in methanol.
- Add the desired amine (1.0-1.2 eq) to the solution.
- The reaction can be performed at room temperature or with gentle heating, depending on the reactivity of the amine.

- Monitor the reaction progress by thin-layer chromatography (TLC) or GC-MS.
- Upon completion, the solvent is removed under reduced pressure.
- The crude product can be purified by flash column chromatography on silica gel to yield the desired β -amino alcohol.

Synthetic Pathway Visualization

The following diagram illustrates a common and valuable synthetic application of **1,2-Epoxy-5-hexene**: the synthesis of a β -amino alcohol, a key pharmacophore. This two-step sequence involves the initial ring-opening of the epoxide by an amine, followed by a potential subsequent reaction of the terminal alkene, for instance, through a cross-coupling reaction to introduce further complexity.



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Caption: Synthetic pathway from **1,2-Epoxy-5-hexene** to a functionalized bioactive scaffold.

Applications in Drug Discovery and Medicinal Chemistry

1,2-Epoxy-5-hexene serves as a crucial starting material for the synthesis of a variety of biologically active molecules. Its utility stems from the ability to introduce both chirality and multiple functional groups in a controlled manner.

- **Chiral Building Block:** The chiral versions of **1,2-Epoxy-5-hexene** are particularly valuable in the synthesis of enantiomerically pure pharmaceuticals, where stereochemistry is critical for efficacy and safety. It has been utilized in the synthesis of fragments of complex natural products and drugs, including the anticancer agent Halaven.[7]
- **Synthesis of Bioactive Scaffolds:** The epoxide ring is susceptible to opening by a wide range of nucleophiles (amines, alcohols, thiols, etc.), allowing for the introduction of diverse functional groups. The terminal alkene provides a handle for further modifications, such as metathesis, hydroboration-oxidation, or cycloaddition reactions. This dual reactivity makes it an ideal scaffold for building libraries of compounds for high-throughput screening in drug discovery programs.
- **Prostaglandin Synthesis:** While direct interaction is not extensively documented, the structural motifs accessible from **1,2-epoxy-5-hexene** are relevant to the synthesis of prostaglandin analogs. Prostaglandins are key signaling molecules in inflammation, and their synthetic analogs are important therapeutic agents. The ability to introduce hydroxyl and other functional groups with stereochemical control is a key aspect of prostaglandin synthesis.[9]
- **NF-κB Pathway Modulation:** The NF-κB signaling pathway is a critical regulator of inflammation and immune responses, and its dysregulation is implicated in numerous diseases, including cancer and inflammatory disorders.[10][11] While direct modulation by **1,2-Epoxy-5-hexene** is not a primary application, the synthesis of novel small molecules that can inhibit or activate this pathway is a major focus of drug discovery. The diverse scaffolds that can be generated from **1,2-Epoxy-5-hexene** are potential candidates for development as NF-κB modulators.

In conclusion, **1,2-Epoxy-5-hexene** is a readily available and highly versatile chemical intermediate with significant applications for researchers in the pharmaceutical and life sciences. Its utility as a chiral building block and a scaffold for creating molecular diversity ensures its continued importance in the discovery and development of new therapeutic agents.

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